

Application Notes and Protocols for TCS1105 in Cell Culture Experiments

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Compound of Interest

Compound Name: TCS1105
CAS No.: 185391-33-7
Cat. No.: B168558

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Introduction

TCS1105 is a benzodiazepine receptor (BZR) ligand with a unique pharmacological profile, acting as an agonist at γ -aminobutyric acid-A (GABAA) receptors containing the $\alpha 2$ subunit and as an antagonist at those containing the $\alpha 1$ subunit.[1][2][3] This selective activity makes **TCS1105** a valuable tool for investigating the distinct physiological roles of these GABAA receptor subtypes in the central nervous system. Proper preparation of **TCS1105** for in vitro studies is critical for obtaining accurate and reproducible results. These application notes provide detailed protocols for the dissolution, storage, and application of **TCS1105** in cell culture experiments.

Data Presentation

Solubility and Storage of TCS1105

Parameter	Value	Reference
Molecular Weight	296.3 g/mol	[2]
Solubility in DMSO	Up to 100 mM	[4]
Solubility in Ethanol	Up to 20 mM	[4]
Stock Solution Storage	-20°C for up to 1 month (protect from light); -80°C for up to 6 months.[1]	
Recommended Final DMSO Concentration in Cell Culture	≤ 0.5% (v/v)	[3][5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM TCS1105 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TCS1105** in dimethyl sulfoxide (DMSO).

Materials:

- **TCS1105** powder
- Anhydrous/sterile dimethyl sulfoxide (DMSO)[6][7]
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate Reagents:** Allow the **TCS1105** powder and DMSO to equilibrate to room temperature before use.
- **Weigh TCS1105:** Accurately weigh a specific amount of **TCS1105** powder. For example, to prepare 1 ml of a 10 mM stock solution, weigh out 2.963 mg of **TCS1105** (Molecular Weight

= 296.3 g/mol).

- Dissolution:
 - Add the weighed **TCS1105** to a sterile microcentrifuge tube.
 - Add the appropriate volume of DMSO to achieve a 10 mM concentration. For 2.963 mg of **TCS1105**, add 1 mL of DMSO.
 - To aid dissolution, gently vortex the tube. If necessary, warm the tube to 37°C and briefly sonicate in an ultrasonic bath.[4] Visually inspect to ensure the compound is fully dissolved.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[1]
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1] Protect the solution from light.[1]

Protocol 2: Dilution of TCS1105 for Cell Culture Experiments

This protocol provides a general guideline for diluting the **TCS1105** stock solution into cell culture medium to achieve the desired final concentration. The final concentration of DMSO in the cell culture medium should be kept as low as possible, ideally $\leq 0.5\%$, to minimize solvent-induced cytotoxicity.[3][5]

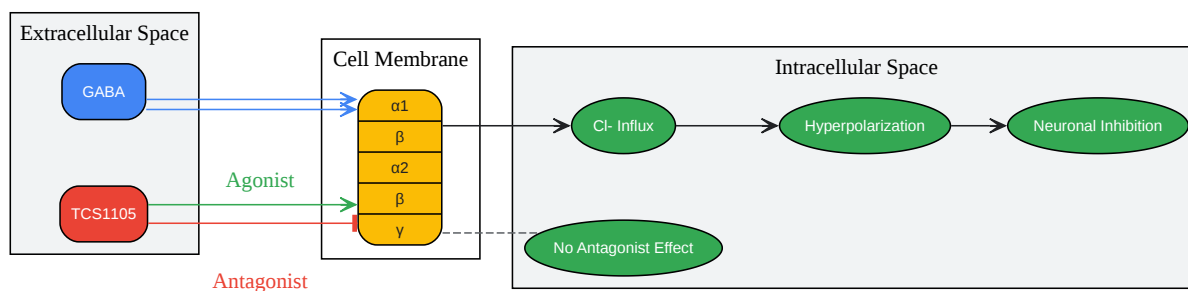
Example Dilution to a Final Concentration of 10 μM :

- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the 10 mM stock solution in sterile cell culture medium. For example, to make a 1 mM intermediate solution, add 10 μL of the 10 mM stock to 90 μL of cell culture medium.
- Final Dilution: Add the appropriate volume of the stock or intermediate solution to the cell culture wells to reach the desired final concentration.

- Using the 10 mM Stock: To achieve a final concentration of 10 μ M in 1 mL of cell culture, add 1 μ L of the 10 mM stock solution. This results in a final DMSO concentration of 0.1%.
- Using the 1 mM Intermediate Solution: To achieve a final concentration of 10 μ M in 1 mL of cell culture, add 10 μ L of the 1 mM intermediate solution. This also results in a final DMSO concentration of 0.1%.
- Vehicle Control: It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the wells treated with **TCS1105**.^[1]
- Incubation: Gently mix the contents of the wells and incubate the cells for the desired experimental duration.

Mandatory Visualization

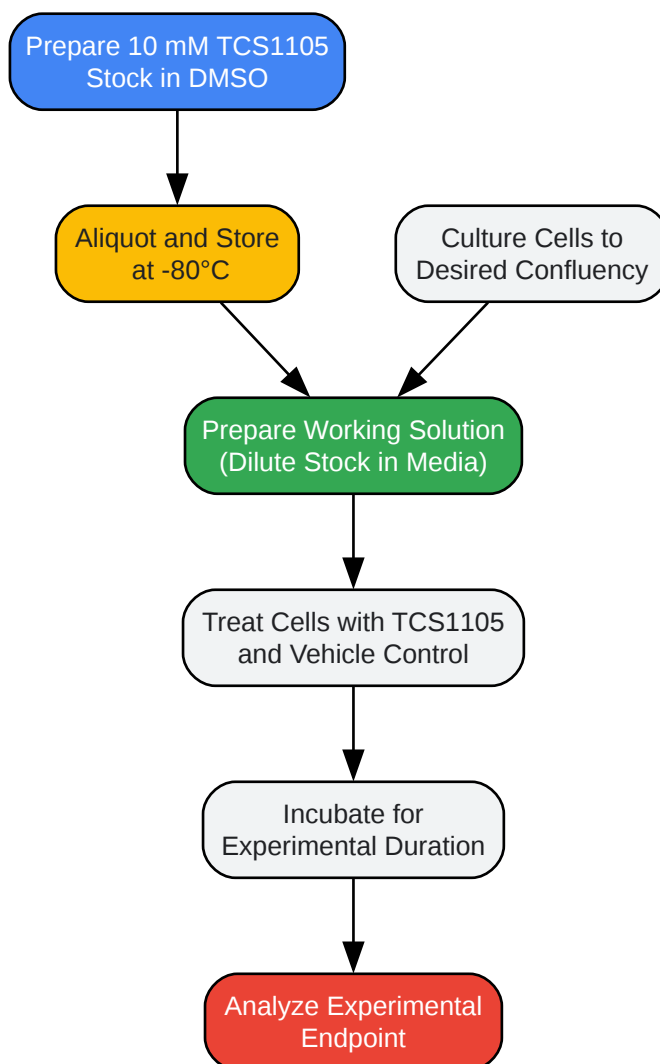
TCS1105 Signaling Pathway



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Caption: **TCS1105** acts on the GABA-A receptor.

Experimental Workflow for TCS1105 Cell Treatment



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Caption: Workflow for cell treatment with **TCS1105**.

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